2-Bromo-5-iodoacetophenone structure and molecular weight

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Compound of Interest

Compound Name:	*2'-Bromo-5'-iodoacetophenone*
CAS No.:	*1261581-18-3*
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An In-Depth Technical Guide to Halogenated Acetophenones: Focus on 2-Bromo-5-iodoacetophenone

Executive Summary: Halogenated acetophenones are a cornerstone class of intermediates in modern organic synthesis, particularly within the realm of drug discovery and materials science. Their utility stems from a combination of a stable aromatic scaffold and highly reactive functional groups that can be addressed with exceptional selectivity. This guide provides an in-depth analysis of 2-Bromo-5-iodoacetophenone, a representative member of this class. We will dissect its structural characteristics, explore robust synthetic methodologies, and illuminate the strategic application of its differential reactivity in the construction of complex molecular architectures. This document is intended for researchers, chemists, and drug development professionals seeking to leverage the unique synthetic potential of poly-halogenated intermediates.

Decoding the Structure: 2-Bromo-5-iodoacetophenone

Nomenclature and Structural Elucidation

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The name "2-Bromo-5-iodoacetophenone" designates a specific substitution pattern on an acetophenone core. Following IUPAC conventions, the acetophenone unit implies a phenyl ring attached to an acetyl group (-C(O)CH_3). The numbering "2-" and "5-" refers to the positions on the phenyl ring, while the term "Bromo" and "Iodo" specifies the halogen substituents at these respective locations.

However, in the context of α-halogenated ketones, the "2-Bromo" designation is often used to indicate bromination on the carbon adjacent to the carbonyl group (the α-carbon), which would correspond to the chemical name 2-bromo-1-(5-iodophenyl)ethanone. Given that α-bromination of acetophenones is a fundamental and widely utilized transformation, this guide will focus on this latter, more synthetically common isomer. It is crucial for researchers to verify the precise structure via analytical data (NMR, MS) as ambiguity in nomenclature can lead to different isomers with distinct chemical properties, such as **2'-Bromo-5'-iodoacetophenone**, where both halogens are on the aromatic ring.

The primary subject of this guide is 2-bromo-1-(5-iodophenyl)ethanone.

Core Molecular Structure

The structure of 2-bromo-1-(5-iodophenyl)ethanone integrates three key reactive centers: an electrophilic carbonyl group, a highly reactive α-bromo substituent primed for nucleophilic substitution, and an iodo-substituted aromatic ring ideal for metal-catalyzed cross-coupling reactions.

Caption: Structure of 2-bromo-1-(5-iodophenyl)ethanone.

Physicochemical Properties

The quantitative data for halogenated acetophenone isomers are generally consistent due to their identical molecular formulas. The precise values for the 2-bromo-1-(5-iodophenyl)ethanone isomer may vary slightly from the documented isomers below but are expected to be very similar.

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Property	Value	Source
Molecular Formula	C_8H_6BrIO	[1][2]
Molecular Weight	324.94 g/mol	[1][2][3]
Appearance	Off-white to light yellow/brown solid	[1][3]
Canonical SMILES	C1=CC(=CC(=C1)C(=O)CBr)I	[4]
InChI Key	FSIBMLJFLPWMTD-UHFFFAOYSA-N	[1]

Synthesis and Mechanistic Considerations

The synthesis of α-bromo acetophenones is a well-established process in organic chemistry. The most direct and common method involves the selective α-bromination of the corresponding acetophenone precursor.

Synthesis of a Representative Isomer: 2-Bromo-1-(4-iodophenyl)ethanone

While a specific protocol for the 5-iodo isomer is not extensively published, the synthesis of the closely related and commercially available 4-iodo isomer provides a robust and validated template.[1] This procedure demonstrates the core principles applicable to the synthesis of the target molecule.

Causality and Experimental Rationale:

- Starting Material: 4'-Iodoacetophenone is chosen as it already contains the requisite carbon skeleton and the stable aromatic iodine substituent.
- Reagent: Elemental bromine (Br_2) is the brominating agent. It is highly reactive and effective for α-halogenation of ketones.
- Solvent: Dioxane is a suitable solvent as it is relatively inert to bromine and can dissolve the starting material.

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- Temperature Control: The reaction is initiated under ice-bath conditions to control the initial exothermic reaction rate. This prevents overheating, which could lead to undesirable side reactions, such as di-bromination or aromatic bromination.

Experimental Protocol: α-Bromination of 4'-Iodoacetophenone

This protocol is adapted from established literature procedures.[1]

Step-by-Step Methodology:

- Preparation: A solution of 4-iodoacetophenone (1.0 eq) is prepared in dioxane in a round-bottom flask equipped with a magnetic stirrer and an addition funnel. The flask is cooled in an ice-water bath.
- Bromination: Elemental bromine (1.05 eq) is added dropwise to the stirred solution over 30-60 minutes, ensuring the temperature remains low. The disappearance of the bromine color is indicative of its consumption.
- Reaction Monitoring: The progress of the reaction is monitored by an appropriate technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC/MS), to confirm the consumption of the starting material.
- Workup: Upon completion, the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The resulting crude residue is purified, typically by recrystallization from a suitable solvent system (e.g., ethanol), to yield the pure 2-bromo-4'-iodoacetophenone product.[1]

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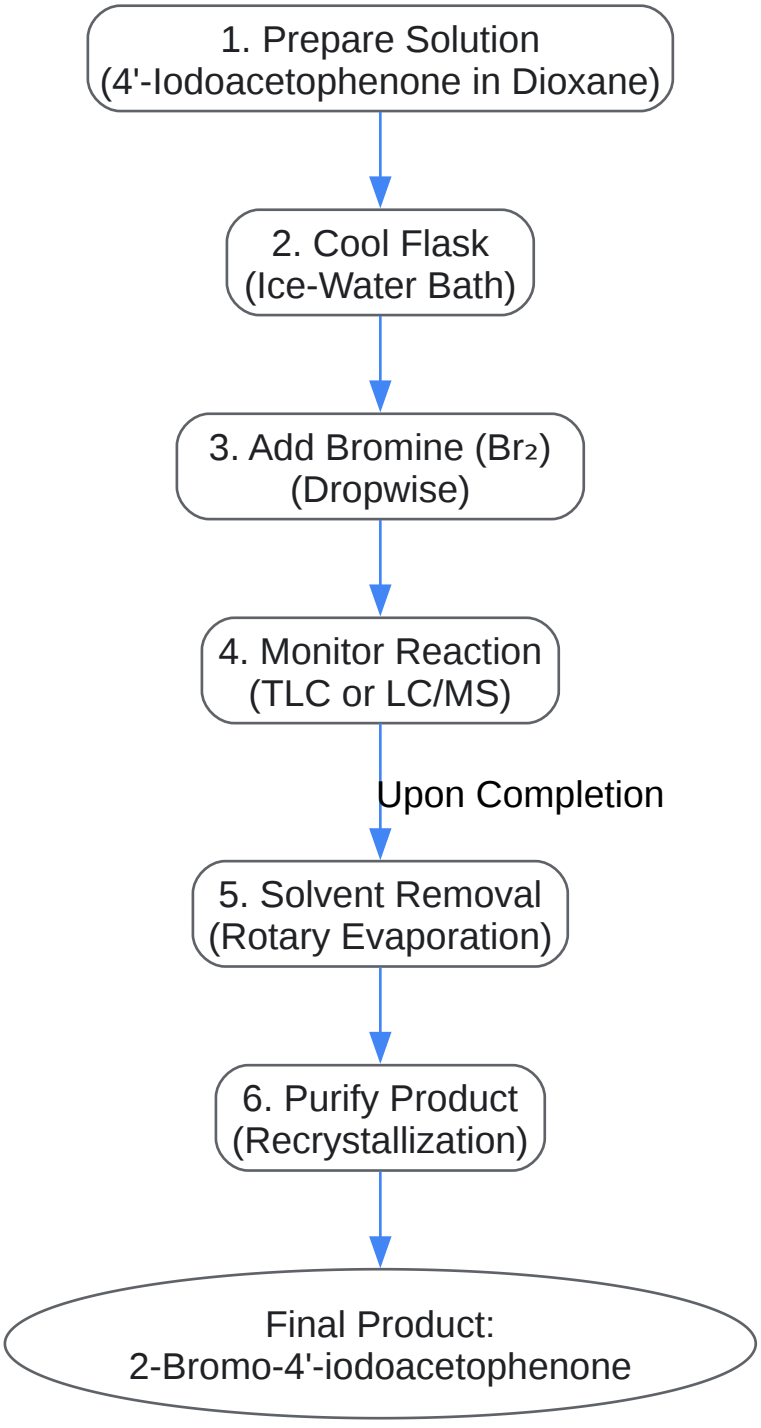

Figure 2: Synthesis Workflow for α-Bromination

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Caption: General workflow for synthesizing α-bromo acetophenones.

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Reactivity and Strategic Applications in Drug Development

The synthetic power of 2-bromo-5-iodoacetophenone lies in the orthogonal reactivity of its two distinct carbon-halogen bonds. This differential reactivity allows for sequential, selective functionalization, making it an invaluable building block for creating complex molecular scaffolds.

Orthogonal Reactivity: $C(sp^3)$-Br vs. $C(sp^2)$-I

- α-Bromo Group (C-Br): The bromine atom is attached to an sp^3-hybridized carbon adjacent to a carbonyl group. This C-Br bond is highly susceptible to nucleophilic substitution (S_n2) reactions. The electron-withdrawing nature of the carbonyl group makes the α-carbon highly electrophilic and an excellent target for a wide range of nucleophiles (amines, thiols, carboxylates, etc.).

- Aromatic Iodo Group (C-I): The iodine atom is attached to an sp^2-hybridized carbon of the aromatic ring. This C-I bond is significantly less reactive towards nucleophilic substitution but is exceptionally well-suited for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira, Stille). The carbon-iodine bond is the most reactive of the aryl halides in the oxidative addition step of these catalytic cycles.[5]

This dichotomy is the key to its utility. A chemist can perform a cross-coupling reaction on the iodo-position while leaving the α-bromo group untouched, and then subsequently use the bromo-group as a handle for alkylation, or vice-versa.

Logical Workflow for Sequential Functionalization

A common strategy in drug development is to first build a core bi-aryl structure and then introduce a side chain that can interact with a biological target. 2-Bromo-5-iodoacetophenone is perfectly designed for this approach.

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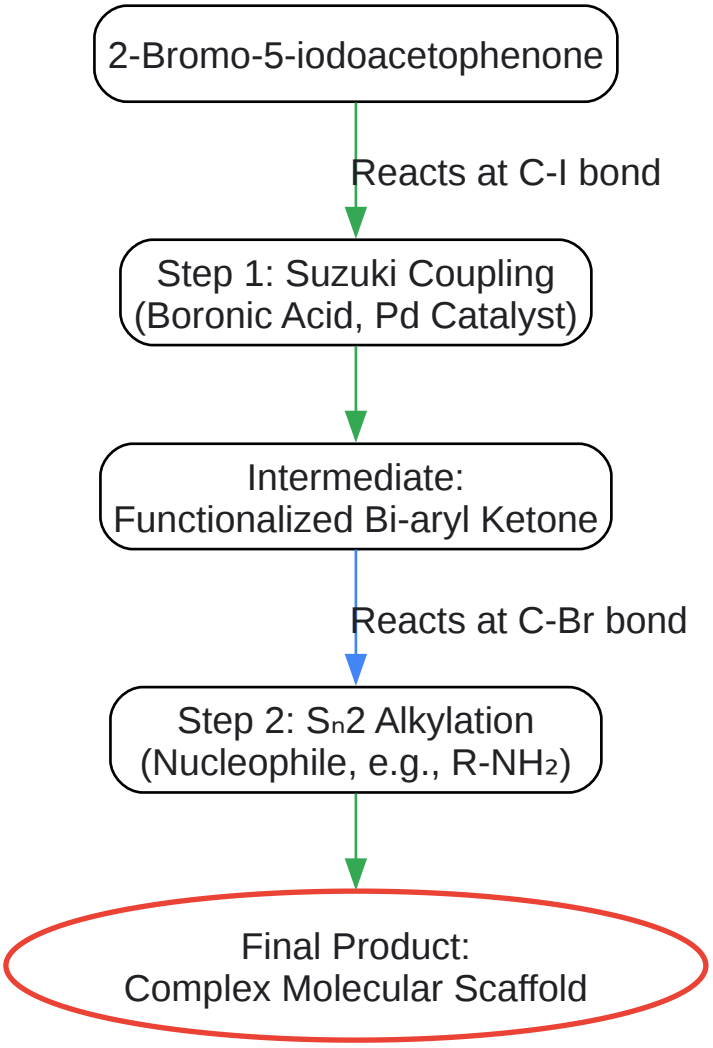

Figure 3: Sequential Functionalization Strategy

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Caption: A logical workflow for the two-step modification of the scaffold.

This two-step process allows for the rapid generation of diverse chemical libraries. By varying the boronic acid in Step 1 and the nucleophile in Step 2, a vast array of structurally distinct molecules can be synthesized from a single, versatile starting material.

Safety and Handling

As a Senior Application Scientist, ensuring the safe and effective use of chemical reagents is paramount. α-Bromoacetophenones are potent lachrymators and irritants.

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- Hazard Identification: This class of compounds is known to be corrosive and causes severe skin and eye irritation or burns.[6] They are lachrymatory, meaning they cause tearing.[1][7] Inhalation and ingestion are harmful.

- Personal Protective Equipment (PPE): Always handle 2-bromo-5-iodoacetophenone inside a certified chemical fume hood. Wear appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile is often insufficient; thicker gloves like butyl rubber or neoprene should be considered), and chemical safety goggles with a face shield.

- Handling: Avoid creating dust. Use caution when transferring the solid material. Have an appropriate spill kit ready. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.

- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.[1] It may also be light-sensitive.

Conclusion

2-Bromo-5-iodoacetophenone and its isomers are not merely simple chemical reagents; they are sophisticated synthetic platforms. The true value of this molecule is unlocked through a deep understanding of its structure and the orthogonal reactivity of its carbon-halogen bonds. By enabling selective, sequential modification at two distinct points, it provides chemists in drug discovery and other fields with a powerful tool for the efficient and strategic construction of complex, high-value molecules. Proper handling and adherence to safety protocols are essential to harnessing its full potential responsibly.

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